

Technical Support Center: Addressing Corrosion with Triethylene Glycol (TEG)

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Compound of Interest

Compound Name: Triethylene Glycol

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering corrosion issues when using **triethylene glycol** (TEG) in their equipment and experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of corrosion when using **triethylene glycol** (TEG)?

A1: Pure **triethylene glycol** is generally not corrosive.^[1] However, corrosion issues typically arise from two main sources: thermal degradation and contamination.^[2] When TEG is exposed to high temperatures (above 206°C or 404°F) and oxygen, it can degrade into acidic byproducts like formic, acetic, and glycolic acids.^{[3][4][5]} This process lowers the pH of the glycol solution, making it acidic and corrosive to many metals, particularly carbon steel.^{[2][3]}

Q2: What contaminants in TEG can accelerate corrosion?

A2: Several contaminants can accelerate corrosion in TEG systems. Dissolved acid gases like hydrogen sulfide (H₂S) and carbon dioxide (CO₂) can make the glycol solution acidic.^{[3][6]} Oxygen ingress is a major factor, as it promotes the oxidative degradation of TEG into organic acids.^{[2][4]} Salts, such as chlorides, can also significantly increase corrosion rates.^{[7][8]}

Q3: What materials are generally compatible with TEG?

A3: Stainless steel and aluminum are recommended for handling TEG to prevent corrosion.^[9] Carbon steel can be used if the TEG is kept anhydrous and free from acidic contaminants, but it is susceptible to corrosion if the glycol degrades or becomes contaminated.^{[1][9]} For seals and gaskets, materials like PTFE and Kalrez® (FFKM) offer broad chemical resistance, while EPDM and Viton® may also be suitable depending on operating conditions.^[10] It is crucial to consult material compatibility charts for specific elastomers.^[11]

Q4: How can I prevent TEG-related corrosion in my lab equipment?

A4: A multi-faceted approach is best for preventing corrosion. This includes:

- **Temperature Control:** Operating well below the TEG thermal degradation point of 206°C (404°F).^{[12][13]}
- **Oxygen Exclusion:** Using an inert gas blanket (like nitrogen) in storage tanks and minimizing air exposure during transfers can prevent oxidative degradation.^{[2][9]}
- **pH Monitoring and Control:** Regularly checking the pH of the glycol solution is an early indicator of degradation.^[2] Maintaining a slightly alkaline pH (typically 8.0-9.5) through the use of inhibitors or buffers can neutralize acidic byproducts.^{[3][7]}
- **Using Inhibitors:** Formulated TEG products containing corrosion inhibitors are available.^[3] ^[14] These inhibitors create a protective film on metal surfaces or neutralize corrosive acids.^{[8][14]}
- **Material Selection:** Where possible, use equipment constructed from corrosion-resistant materials like stainless steel.^{[2][9]}

Q5: Are there standard tests to evaluate the corrosiveness of a TEG solution?

A5: Yes, several ASTM standards are relevant for evaluating corrosion. ASTM D1384, "Corrosion Test for Engine Coolants in Glassware," is a common method for assessing the corrosiveness of glycol solutions on various metals.^{[15][16]} For immersion testing, ASTM G31, "Standard Guide for Laboratory Immersion Corrosion Testing of Metals," provides a framework for determining mass loss.^[17]

Troubleshooting Guide

Q: I've noticed a change in my TEG's color (e.g., to dark-brown or black) and a drop in its pH. What is happening?

A: A color change and a decrease in pH are strong indicators of thermal degradation.^[18] When heated excessively, especially in the presence of oxygen, TEG breaks down into smaller molecules like monoethylene glycol (MEG), diethylene glycol (DEG), and organic acids.^{[4][18]} These acidic compounds lower the pH, making the solution corrosive.

Action Steps:

- Immediately measure the pH of your TEG solution.
- Review your experimental setup to ensure the operating temperature has not exceeded TEG's thermal stability limit (around 206°C).^[13]
- Check for potential sources of oxygen ingress in your system.
- Consider sending a sample for analysis to identify the specific degradation products.^[3]
- If degradation is confirmed, the glycol should be replaced. For future runs, reduce the operating temperature and consider using an inert atmosphere.

Q: My carbon steel equipment shows signs of rust and pitting after being in contact with TEG.

A: This is likely due to corrosion caused by acidic conditions or contaminants in the TEG. Even in "dry" gas systems, water can co-condense with TEG, creating a corrosive aqueous phase.^{[19][20]} The presence of dissolved gases like CO₂ or H₂S significantly exacerbates this issue.^[21]

Action Steps:

- Safely remove the TEG from the equipment.
- Clean and inspect the equipment to assess the extent of the corrosion damage according to ASTM G1 practices.^[22]
- Analyze the TEG for water content, pH, and potential contaminants like chlorides or acidic degradation products.

- For future experiments, consider using a corrosion inhibitor package in your TEG or switching to equipment made of more resistant materials like stainless steel.[\[2\]](#)[\[7\]](#)

Q: The elastomeric seals (O-rings, gaskets) in my apparatus are swelling and failing prematurely.

A: This indicates a material incompatibility between the elastomer and the TEG. TEG can cause certain rubbers to swell, become brittle, or crack.[\[11\]](#)

Action Steps:

- Identify the material of the failing seal.
- Consult a chemical compatibility database to select a more resistant elastomer.[\[23\]](#)
- Materials like PTFE, Kalrez® (FFKM), and in some cases Viton® or EPDM, are often better choices for applications involving glycols.[\[10\]](#)
- Replace the failed seals with the new, compatible material.

Data Presentation

Table 1: Corrosion Rates of Carbon Steel in TEG/Water Mixtures

This table summarizes data from 15-day tests on carbon steel in TEG-water mixtures exposed to various corrosive gases. The data shows that corrosion rates decrease significantly as the concentration of TEG increases.

TEG Concentration (wt%)	Gas Composition	Corrosion Rate (mpy)	Data Source
0.0 (Pure Distilled Water)	H ₂ S, CO ₂ , O ₂	0.96 - 4.0	[19] [20] [21]
Increasing Concentration	H ₂ S, CO ₂ , O ₂	Rapidly Decreasing	[19] [20] [21]
≥ 90.0	H ₂ S, CO ₂ , O ₂	~ 0.0	[19] [20] [21]
N/A (with N268 Inhibitor)	High CO ₂ (up to 9%) and Chlorides (up to 7500 ppm)	< 0.05	[7]
mpy = mils per year			

Table 2: General Material Compatibility with **Triethylene Glycol**

This table provides a general guideline for material selection. For critical applications, specific testing under operational conditions is recommended.

Material Class	Material Name	Compatibility Rating	Notes
Metals	Stainless Steel (304, 316)	Excellent	Recommended for long-term service. [9] [10]
Aluminum	Good	Recommended as a container material. [9]	
Carbon Steel	Fair	Susceptible to corrosion from wet or degraded TEG. [1] Requires inhibitors and monitoring. [7]	
Copper, Brass	Poor to Fair	Can be corroded, especially at elevated temperatures. Inhibitors are needed. [24]	
Elastomers	PTFE	Excellent	Broad chemical resistance. [10]
Kalrez® (FFKM)	Excellent	Suitable for demanding applications. [10]	
Viton® (FKM)	Good	Good resistance, but check specific grade for temperature range. [10]	
EPDM	Good	Good for aqueous solutions, but may have temperature limitations. [10]	
Buna-N (Nitrile)	Poor	Not generally recommended due to	

potential for swelling
and degradation.

Experimental Protocols

1. Protocol: Laboratory Immersion Corrosion Test (Based on ASTM G31)

This protocol outlines a procedure to determine the corrosion rate of a metal specimen when immersed in a TEG solution.

- Objective: To measure the mass loss of a metal coupon to quantify the corrosion rate in a specific TEG solution under controlled laboratory conditions.
- Materials:
 - Metal coupons of known composition and surface area (e.g., carbon steel).
 - Test TEG solution (with or without inhibitors/contaminants).
 - Heat-resistant glass beaker or flask with a stopper.[\[16\]](#)
 - Condenser to prevent evaporation.
 - Aerator tube (if studying oxygen effects).[\[16\]](#)
 - Heating mantle or constant temperature bath.
 - Analytical balance (accurate to 0.1 mg).
 - Cleaning agents (as per ASTM G1, e.g., inhibited hydrochloric acid).[\[22\]](#)
- Procedure:
 - Specimen Preparation: Clean the metal coupon according to ASTM G1 procedures, measure its dimensions to calculate the surface area, and weigh it to the nearest 0.1 mg. [\[22\]](#)

- Assembly: Place the TEG solution into the glass vessel. Immerse the prepared metal coupon completely in the solution, ensuring it is not in direct contact with the glass.
- Test Conditions: Assemble the apparatus, including the condenser. Maintain the solution at the desired test temperature (e.g., 88°C) for a specified duration (e.g., 336 hours).^[16] If required, introduce air or a specific gas at a controlled rate through the aerator tube.
- Post-Test Cleaning: After the test duration, remove the coupon. Observe and photograph its appearance. Clean the coupon to remove all corrosion products using appropriate chemical or mechanical methods as described in ASTM G1.^[22]
- Evaluation: Dry and re-weigh the cleaned coupon. Calculate the mass loss.
- Calculation of Corrosion Rate (mpy): $\text{Corrosion Rate} = (K \times W) / (A \times T \times D)$ Where:
 - K = A constant (3.45×10^6 for mpy)
 - W = Mass loss in grams
 - A = Surface area in cm^2
 - T = Time of exposure in hours
 - D = Density of the metal in g/cm^3

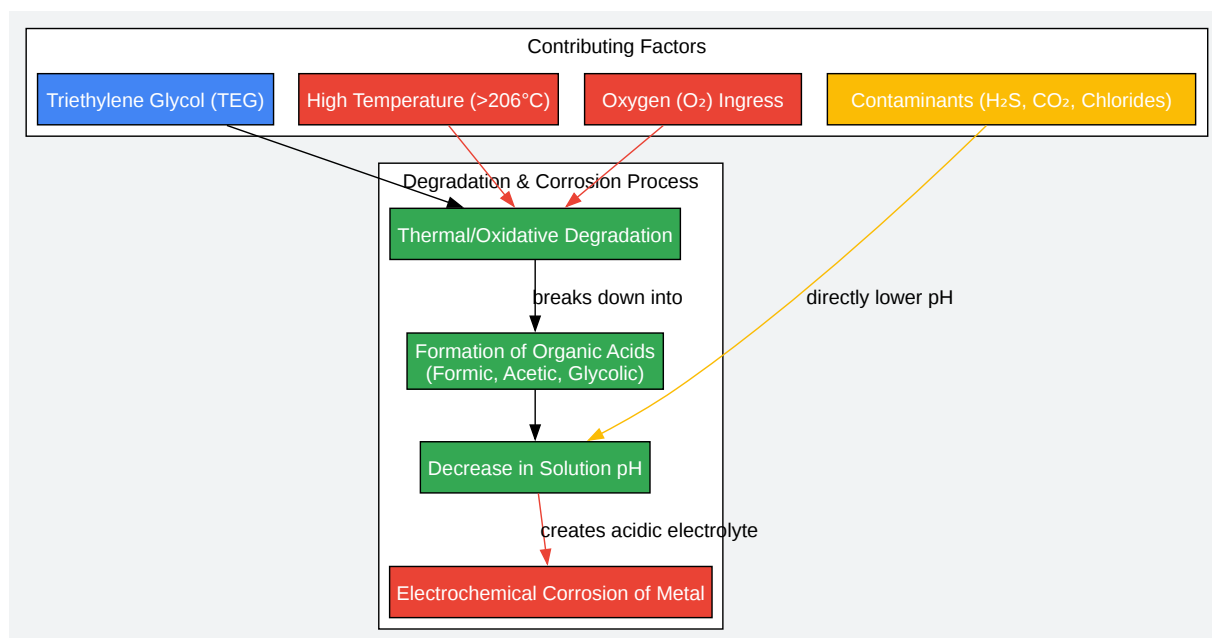
2. Protocol: Analysis of TEG Thermal Degradation Products

This protocol describes a method to induce and analyze the products of TEG thermal degradation.

- Objective: To identify and quantify the acidic byproducts formed from heating TEG, using Gas Chromatography-Mass Spectrometry (GC-MS).
- Materials:
 - Pure TEG.
 - Round-bottom flask or sealed reaction vessel.

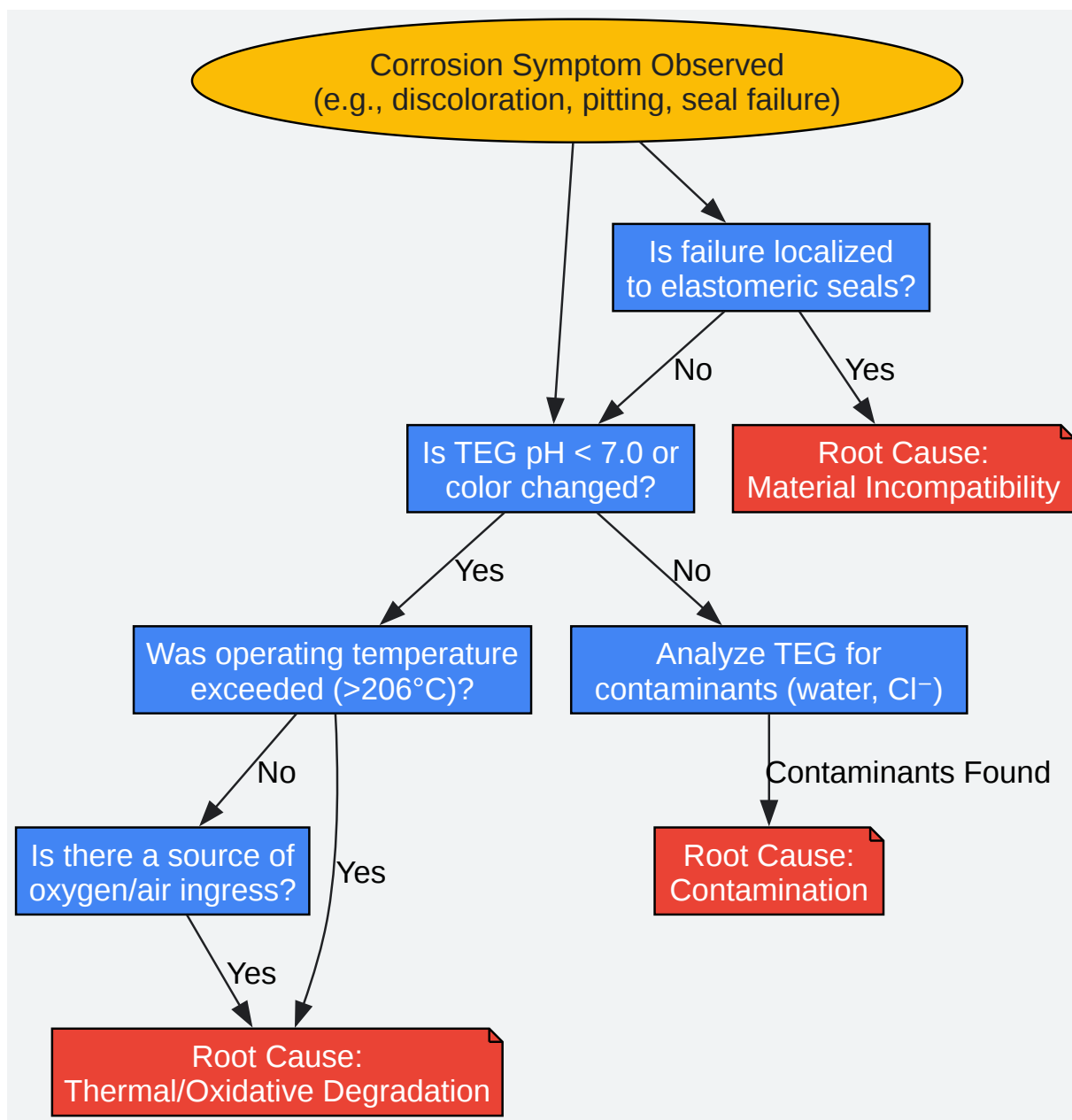
- Heating mantle with temperature controller.
- Gas inlet/outlet for controlled atmosphere (dry air or nitrogen).[25]
- GC-MS system.
- Derivatization agent (e.g., BSTFA with 1% TMCS).[25]
- Analytical standards for expected products (formic acid, acetic acid, MEG, DEG).
- Procedure:
 - Degradation: Place a known quantity of pure TEG into the reaction vessel. Heat the TEG to the desired temperature (e.g., 180-200°C). For oxidative degradation, introduce a controlled flow of dry air; for thermal degradation alone, use an inert nitrogen atmosphere. [25]
 - Sampling: Maintain the temperature for a set duration (e.g., 24-48 hours), taking small samples at regular intervals.
 - Sample Preparation (Derivatization): Since glycols and their acidic products have poor chromatographic properties, they must be derivatized. A common method is silylation, which converts polar -OH groups into more volatile trimethylsilyl (TMS) groups.[25] This is achieved by reacting the sample with an agent like BSTFA.
 - GC-MS Analysis: Inject the derivatized sample into the GC-MS. The gas chromatograph separates the different components of the mixture, and the mass spectrometer helps identify them based on their mass-to-charge ratio and fragmentation patterns.
 - Quantification: Compare the peak areas of the identified degradation products to those of known analytical standards to quantify their concentrations in the degraded TEG sample.

Visualizations



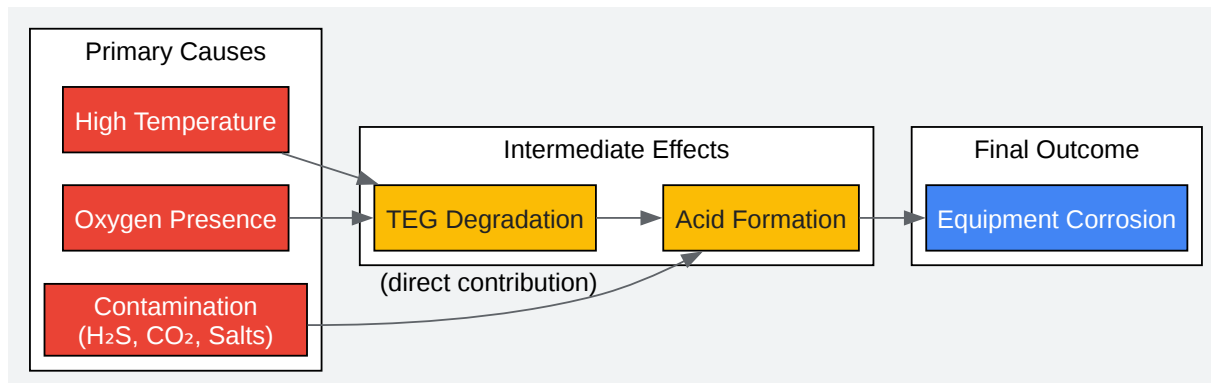
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Caption: TEG thermal and oxidative degradation pathway leading to acidic corrosion.



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Caption: Troubleshooting workflow for diagnosing the root cause of TEG corrosion.



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Caption: Logical relationship between causes and effects in TEG corrosion.

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